

# Application Notes and Protocols: Lidoflazine in Microvascular Angina Research

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## Compound of Interest

Compound Name: Lidoflazine

Cat. No.: B1675316

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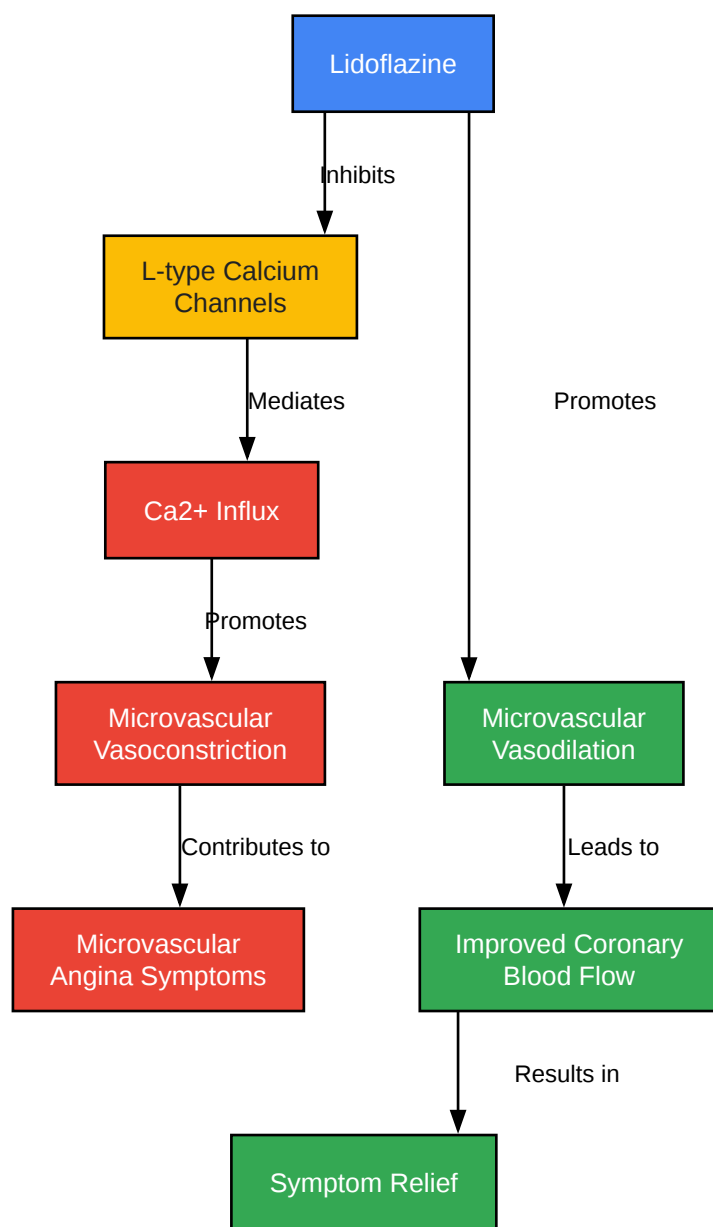
These application notes provide a detailed overview of the use of **Lidoflazine** in the research of microvascular angina, targeting researchers, scientists, and drug development professionals.

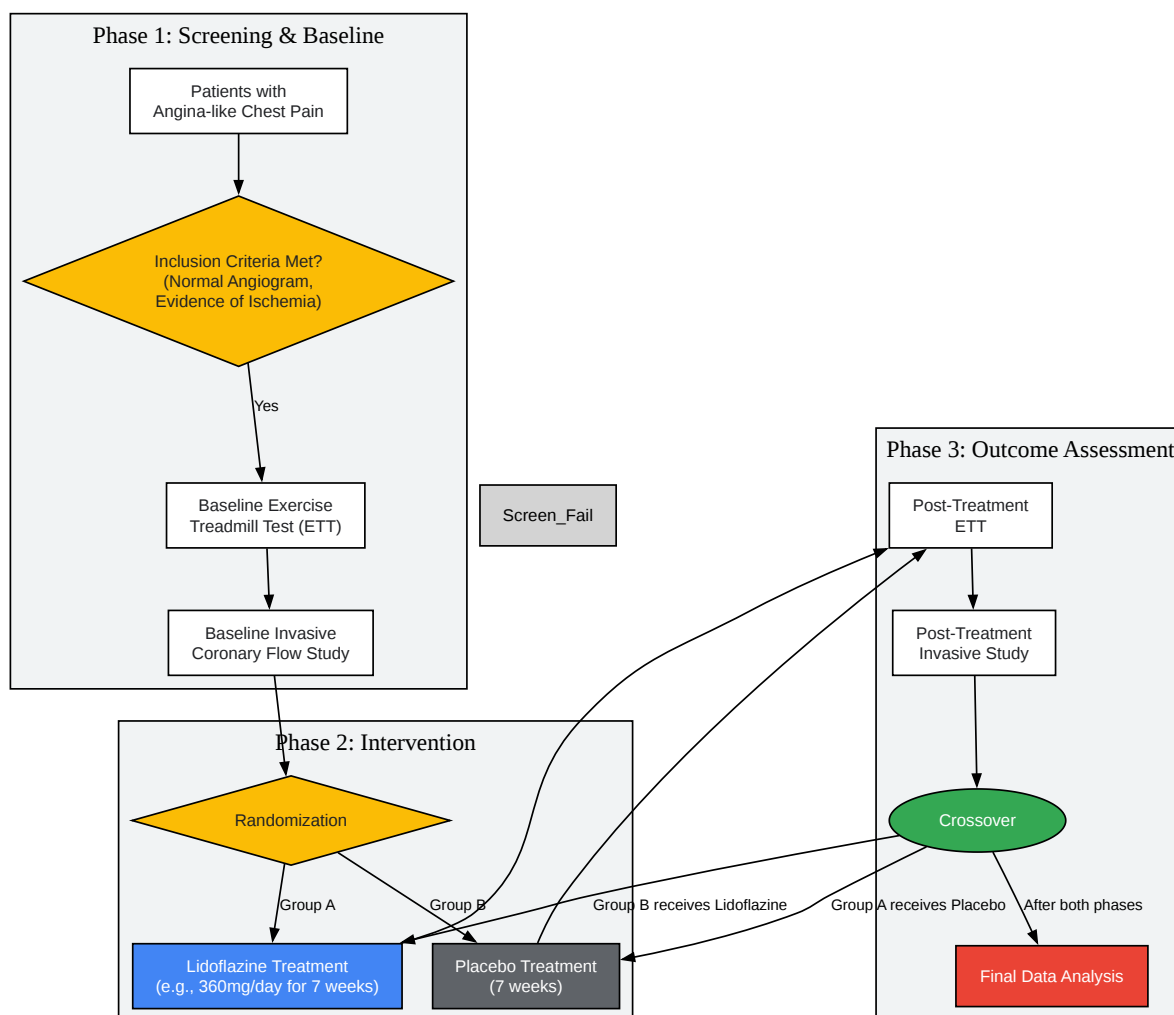
## Introduction

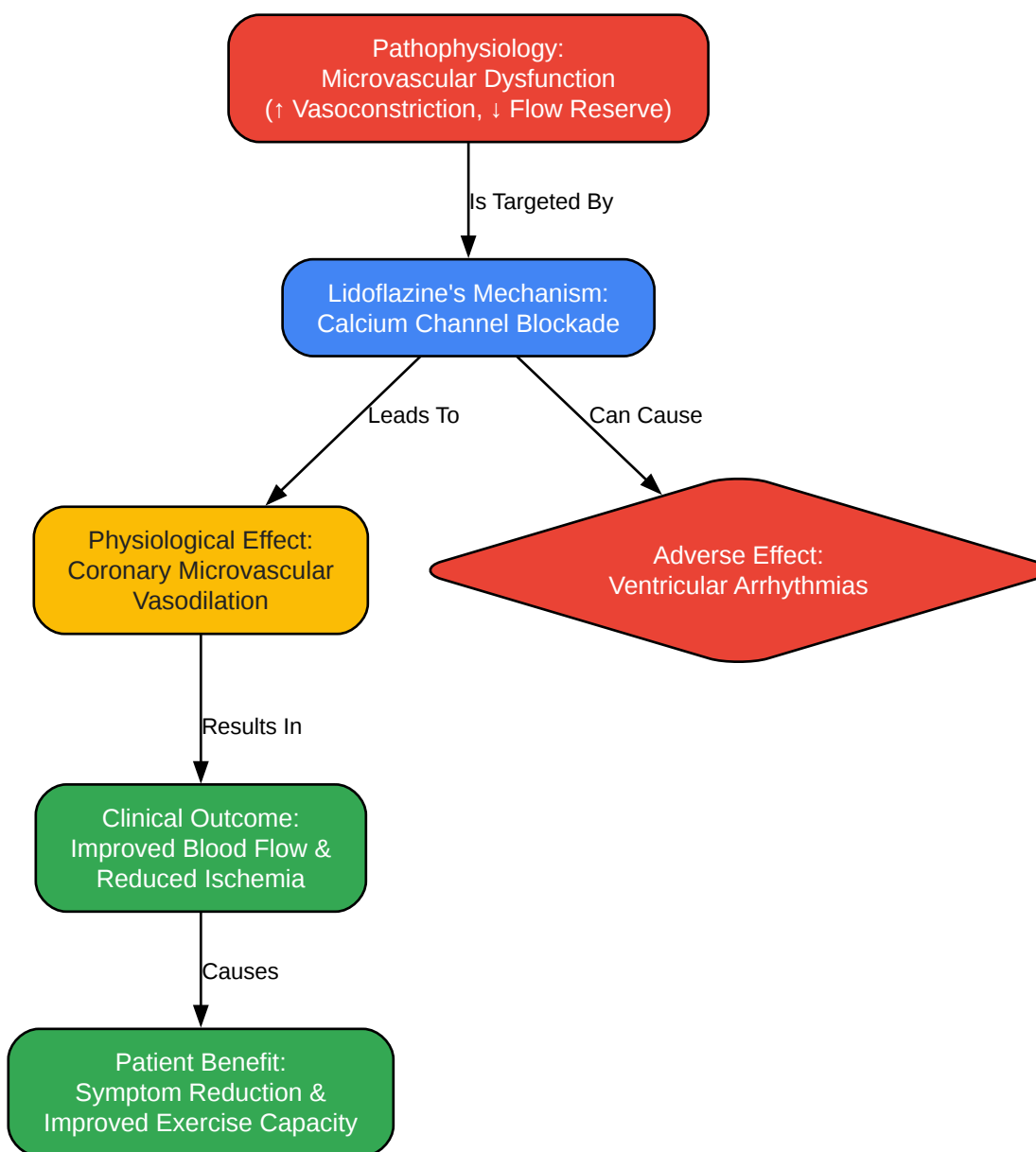
Microvascular angina is characterized by chest pain typical of angina pectoris, objective evidence of myocardial ischemia, but with no obstructive coronary artery disease in epicardial arteries.[1][2] The underlying pathophysiology often involves coronary microvascular dysfunction (CMD).[3][4] **Lidoflazine**, a piperazine derivative, has been investigated as a potential therapeutic agent for this condition.[5][6] It functions as a calcium channel blocker, inducing vasodilation and potentially improving coronary blood flow.[7][8]

## Mechanism of Action

**Lidoflazine** is a calcium-entry blocker that reduces the influx of calcium into vascular smooth muscle cells and cardiomyocytes.[7][9][10] This action leads to a decrease in coronary vascular resistance and antagonizes processes that increase coronary vasomotor tone.[7] By inhibiting calcium-dependent vasoconstriction in the coronary microcirculation, **Lidoflazine** aims to alleviate the impaired coronary flow reserve characteristic of microvascular angina.







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